

An In-depth Technical Guide on the Safety and Handling of N-Methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methyl-n-propylaniline*

Cat. No.: B14083963

[Get Quote](#)

Disclaimer: This guide provides detailed safety and handling information for N-methylaniline (CAS No. 100-61-8). Comprehensive safety data for the requested compound, **N-Methyl-n-propylaniline** (CAS No. 13395-5-4), is not readily available in public databases.^[1] N-methylaniline is a closely related chemical structure and can be used as a preliminary reference for safety and handling protocols. Researchers, scientists, and drug development professionals should use this information as a guide and conduct a thorough risk assessment before handling **N-Methyl-n-propylaniline**.

Section 1: Chemical Identification

This section provides the basic identifiers for N-methylaniline.

Identifier	Value
Chemical Name	N-methylaniline ^[2] ^[3]
Synonyms	Monomethylaniline, N-methylbenzenamine ^[2] ^[4]
CAS Number	100-61-8 ^[2] ^[3]
Molecular Formula	C ₇ H ₉ N ^[2] ^[3]
Molecular Weight	107.15 g/mol ^[5]
Structure	A methyl group attached to the nitrogen of an aniline molecule.

Section 2: Hazard Identification

N-methylaniline is a hazardous substance that poses significant health and environmental risks.

GHS Classification:[2][3]

- Acute Toxicity, Oral (Category 3)
- Acute Toxicity, Dermal (Category 3)
- Acute Toxicity, Inhalation (Category 3)
- Specific Target Organ Toxicity — Repeated Exposure (Category 2)
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1)
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1)
- Combustible Liquid (Category 4)[5]
- Serious Eye Irritation (Category 2A)[5]

Signal Word: Danger[2]

Hazard Statements:[2][5]

- H301, H311, H331: Toxic if swallowed, in contact with skin, or if inhaled.
- H373: May cause damage to organs (Liver, spleen, Bone marrow) through prolonged or repeated exposure.[5]
- H410: Very toxic to aquatic life with long lasting effects.
- H227: Combustible liquid.[5]
- H319: Causes serious eye irritation.[5]

Precautionary Statements:[2][5]

- P260, P261: Do not breathe mist, vapors, or spray.
- P270, P271: Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area.
- P273: Avoid release to the environment.
- P280: Wear protective gloves, protective clothing, and eye/face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.
- P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Section 3: First-Aid Measures

Immediate medical attention is required in case of exposure.^[6] First-aiders should protect themselves from exposure.^[5]

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Immediately call a physician.[2][5]
Skin Contact	Immediately take off all contaminated clothing. [5] Rinse the skin with plenty of water and soap. [7] A physician should be called immediately.[5]
Eye Contact	Rinse cautiously with water for several minutes. [5] If present, remove contact lenses.[5] Continue rinsing and consult an ophthalmologist.[5]
Ingestion	Do NOT induce vomiting.[3] Rinse mouth with water and give at most two glasses of water to drink.[2][5] Seek immediate medical attention.[5]

Section 4: Fire-Fighting Measures

N-methylaniline is a combustible liquid.[5]

Measure	Protocol
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2] For small fires, dry chemical, CO2, or water spray is appropriate. For large fires, use alcohol-resistant foam or water spray.[4]
Specific Hazards	Vapors may form explosive mixtures with air.[6] Heating can lead to violent rupture of containers. Combustion produces toxic fumes, including carbon monoxide (CO) and nitrogen oxides (NOx).[2]
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][6] Stay in the danger area only with self-contained breathing apparatus.[5]
Further Information	Use water spray to cool unopened containers.[2] Prevent fire-extinguishing water from contaminating surface water or groundwater systems.[5]

Section 5: Accidental Release Measures

Spills must be handled with caution to prevent personal exposure and environmental contamination.

Step	Protocol
Personal Precautions	Evacuate the danger area and ensure adequate ventilation.[2][5] Avoid contact with the substance and do not breathe vapors or aerosols.[5] Remove all sources of ignition.[2]
Environmental Precautions	Prevent the product from entering drains, surface water, or ground water.[2][5] Inform authorities if seepage into a water course or sewage system occurs.
Containment & Cleanup	For minor spills, absorb with inert material like sand, earth, or vermiculite and place in a labeled container for disposal. For major spills, clear the area and move upwind. Contain the spill and collect the recoverable product. After cleanup, decontaminate all protective clothing and equipment.
Emergency Procedures	For a liquid spill, isolate the area for at least 50 meters (150 feet) in all directions.[4]

Section 6: Handling and Storage

Proper handling and storage are crucial to maintain safety and product integrity.

Aspect	Protocol
Safe Handling	Handle only in a well-ventilated area or under a fume hood.[5] Avoid all personal contact, including inhalation. Do not eat, drink, or smoke when handling. Keep away from open flames, hot surfaces, and other ignition sources.[5] Take precautionary measures against static discharge.[5] Wash hands thoroughly after handling.
Storage Conditions	Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[5] Store locked up or in an area accessible only to authorized personnel.[5] Keep away from incompatible materials and foodstuff containers. Protect containers from physical damage. The substance may react with carbon dioxide in the air.
Incompatible Materials	Strong acids, acid chlorides, acid anhydrides, oxidizers, chloroformates, and halogens.[6]

Section 7: Exposure Controls/Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to minimize exposure.

Control	Specification
Engineering Controls	Use in a well-ventilated area with local exhaust ventilation. Ensure eyewash stations and safety showers are close to the workstation.[6]
Eye/Face Protection	Wear chemical safety goggles or a face shield. [2][3] Do not wear contact lenses as they may absorb and concentrate irritants.
Skin Protection	Wear appropriate protective gloves (e.g., butyl-rubber with a minimum layer thickness of 0.7 mm) and clothing to prevent skin exposure.[5][6]
Respiratory Protection	If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6] For spills, a chemical protection suit with a self-contained breathing apparatus may be necessary.[7]
Hygiene Measures	Laundry contaminated clothing separately before reuse. Wash hands and face after working with the substance.[5]

Section 8: Physical and Chemical Properties of N-methylaniline

This table summarizes the key physical and chemical properties of N-methylaniline. Data for **N-Methyl-n-propylaniline** is largely unavailable.[8]

Property	Value (N-methylaniline)
Appearance	Colorless to brown viscous liquid[9]
Odor	Weak, ammonia-like
Melting Point	-57 °C
Boiling Point	196 °C
Flash Point	83 °C
Solubility in Water	Slightly soluble[9]
Molecular Weight	107.16 g/mol [10]

Section 9: Stability and Reactivity

Understanding the stability and reactivity of N-methylaniline is essential for safe storage and handling.

Condition	Description
Reactivity	Neutralizes acids in exothermic reactions. May be incompatible with isocyanates, halogenated organics, peroxides, phenols, epoxides, anhydrides, and acid halides.[4]
Chemical Stability	Stable under recommended storage conditions. [6][11] Becomes brown on exposure to air.[9]
Possibility of Hazardous Reactions	No dangerous reactions are known under normal conditions.[10] Hazardous polymerization does not occur.[6]
Conditions to Avoid	Direct sunlight, air contact, moisture, heat, sparks, and open flames.[6][10]
Incompatible Materials	Strong oxidizing agents, acids, acid anhydrides, acid chlorides, and carbon dioxide.[6]
Hazardous Decomposition Products	Combustion may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[6]

Section 10: Toxicological Information

N-methylaniline is toxic through multiple routes of exposure.

Toxicity Metric	Value
Acute Toxicity (Oral)	Toxic if swallowed.[2]
Acute Toxicity (Dermal)	Toxic in contact with skin.[2]
Acute Toxicity (Inhalation)	Toxic if inhaled.[2]
Skin Corrosion/Irritation	No skin irritation observed in rabbit studies.[5]
Serious Eye Damage/Irritation	Causes serious eye irritation.[5]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs (liver, spleen, bone marrow) through prolonged or repeated exposure if swallowed.[5]
Carcinogenicity	The carcinogenic activity of N-methylaniline has not been adequately investigated.

Section 11: Ecological Information

This substance is very toxic to aquatic life with long-lasting effects.[2]

Ecological Metric	Value
Aquatic Toxicity	Very toxic to aquatic life.[2] Also poisonous for fish and plankton in water bodies.
Persistence and Degradability	Inherently biodegradable (92% in 28 days).[5]
Bioaccumulative Potential	Bioconcentration factor (BCF): 2.6.[5]
PBT and vPvB Assessment	This substance is not considered to be persistent, bioaccumulative, and toxic (PBT) or very persistent and very bioaccumulative (vPvB).[2]

Section 12: Disposal Considerations

Waste must be disposed of in accordance with local, regional, and national regulations.

- Product: Do not dispose of together with household garbage.[12] The product should not be allowed to reach the sewage system.[12] Disposal must be handled by an approved waste disposal plant.[6]
- Contaminated Packaging: Disposal must be made according to official regulations.[12]

Section 13: Transport Information

N-methylaniline is regulated for transport.

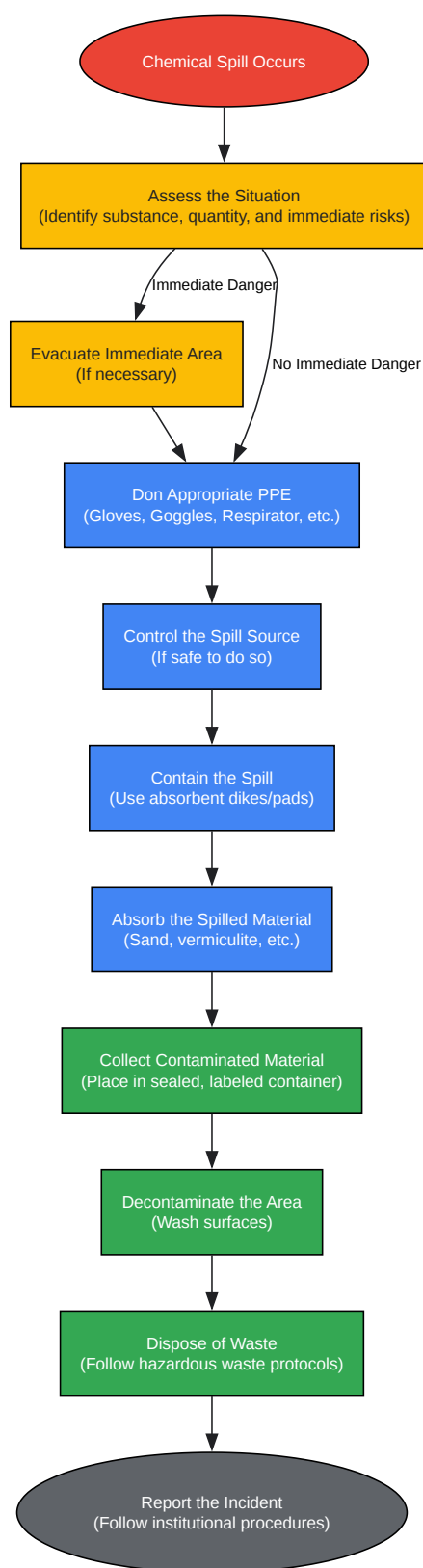
Regulation	Details
UN Number	2294[5]
Proper Shipping Name	N-METHYLANILINE[5]
Transport Hazard Class	6.1[5]
Packing Group	III[5]
Environmental Hazards	Marine Pollutant: Yes[5]

Experimental Protocols

Detailed experimental methodologies for the toxicological and ecological studies cited in safety data sheets are not typically included in these documents. For specific experimental protocols, researchers should consult the primary scientific literature or the guidelines referenced in the safety data sheets, such as those from the Organisation for Economic Co-operation and Development (OECD).

Mandatory Visualization

The following diagram illustrates a logical workflow for handling a chemical spill of a hazardous substance like N-methylaniline.



[Click to download full resolution via product page](#)

Caption: Workflow for a chemical spill response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 4. N-METHYLANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. echemi.com [echemi.com]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. The Guide to N-Methylaniline [yufenggp.com]
- 10. lobachemie.com [lobachemie.com]
- 11. cdn.chemservice.com [cdn.chemservice.com]
- 12. fr.cpachem.com [fr.cpachem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Safety and Handling of N-Methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14083963#n-methyl-n-propylaniline-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com